

# An In-depth Technical Guide to 3-Fluorophenmetrazine (3-FPM)

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## Compound of Interest

Compound Name: 3-Fluorophenmetrazine

Cat. No.: B1651833

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## Introduction

**3-Fluorophenmetrazine** (3-FPM), also known by its chemical name 2-(3-fluorophenyl)-3-methylmorpholine and research code PAL-593, is a novel stimulant of the phenylmorpholine class.<sup>[1][2]</sup> It is a derivative of phenmetrazine, a stimulant that was clinically used as an anorectic in the 1950s but was later withdrawn due to its potential for abuse.<sup>[1][3]</sup> 3-FPM has emerged in the online research chemical market in recent years, prompting interest in its pharmacological and toxicological profile.<sup>[1][4]</sup> This document provides a comprehensive technical overview of 3-FPM, summarizing its chemical properties, pharmacology, pharmacokinetics, and known effects, with a focus on quantitative data and experimental methodologies.

## Chemical and Physical Properties

3-FPM is a synthetic molecule belonging to the amphetamine family.<sup>[1]</sup> It possesses two chiral centers, leading to the possibility of four stereoisomers and two racemic mixtures (cis- and trans-).<sup>[2]</sup>

Property	Value	Reference
IUPAC Name	2-(3-fluorophenyl)-3-methylmorpholine hydrochloride	[2]
Other Names	3F-Phenmetrazine, PAL-593	[1]
Molecular Formula	C11H14FNO	[2]
Molecular Weight	195.23 g/mol	[2]
Physical Appearance	White, solid, crystalline powder. Also found in yellow, blue, or green pellets.	[2]
Boiling Point	280.6 °C ± 35.0 °C at 760 mmHg	[2]

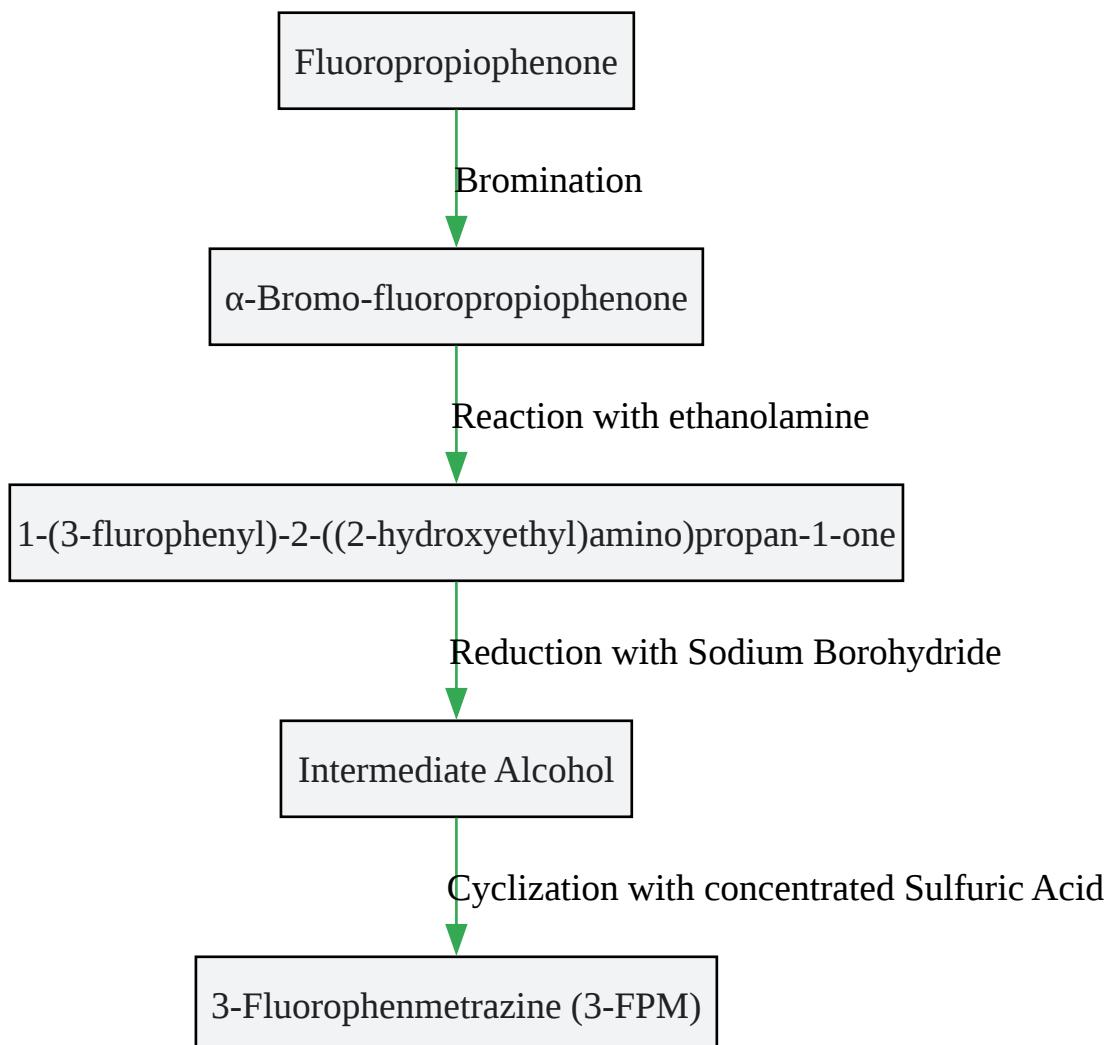
## Synthesis

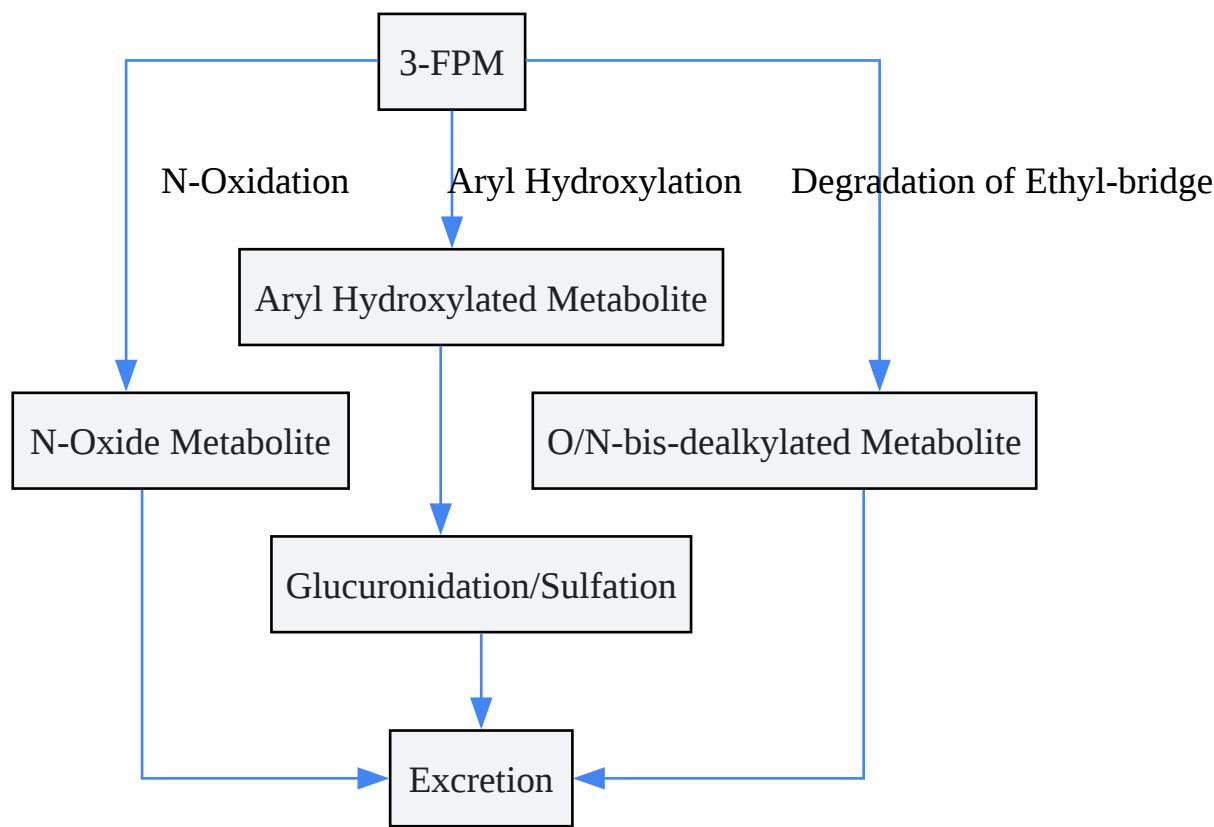
A common synthetic route for 3-FPM is adapted from the method described by Blough et al.[2]

The process involves several key steps starting from a fluoropropiophenone starting material.

[2]

## General Synthesis Workflow



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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Fluorophenmetrazine (3-FPM)]. BenchChem, [2025]. [Online PDF]. Available at:

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